A Comparative Guide to the Structure-Activity Relationship of 4-Methylisothiazole Derivatives

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Compound of Interest

Compound Name:	*5-bromo-4-methylIsothiazole*
CAS No.:	*503427-04-1*
Cat. No.:	*B1332003*

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The isothiazole ring, a five-membered heterocycle containing nitrogen and sulfur, is a privileged scaffold in medicinal chemistry, with its derivatives exhibiting a wide array of biological activities.[1] This guide provides a comparative analysis of the structure-activity relationships (SAR) of 4-methylisothiazole derivatives, focusing on their antimicrobial, anticancer, insecticidal, and anti-inflammatory properties. By examining how structural modifications influence biological efficacy, we aim to provide researchers, scientists, and drug development professionals with insights to guide the design of novel and potent therapeutic agents.

The 4-Methylisothiazole Scaffold: A Versatile Core

The 4-methylisothiazole core provides a unique electronic and steric framework that can be readily functionalized at various positions to modulate its physicochemical and pharmacological properties. The placement of the methyl group at the 4-position can influence the molecule's interaction with biological targets and its metabolic stability. Understanding the SAR of this scaffold is crucial for optimizing potency, selectivity, and drug-like properties.

Comparative Analysis of Biological Activities

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Antimicrobial Activity

Isothiazole derivatives have been recognized for their potent antimicrobial effects.[1] While extensive quantitative SAR data for a series of 4-methylisothiazole derivatives is still emerging, studies on related isothiazole and isomeric 4-methylthiazole compounds provide valuable insights into the structural features governing antimicrobial potency.

A key determinant of activity is the nature of the substituent at the 2- and 5-positions of the heterocyclic ring. For instance, in a series of 4-methylthiazole derivatives, the introduction of a benzazole moiety at the 2-position was found to be crucial for antibacterial activity.[2] The type of benzazole (e.g., benzimidazole, benzothiazole) and its substitution pattern significantly impacted the minimum inhibitory concentration (MIC) values against various bacterial strains.

Table 1: Antimicrobial Activity (MIC, µg/mL) of Representative 4-Methylthiazole Derivatives[2]

Compound ID	R (Substituent at 2-position)	S. aureus (ATCC 29213)	E. coli (ATCC 25922)	P. aeruginosa (ATCC 27853)	C. albicans (ATCC 24433)
3a	2-Benzimidazolyl	62.5	125	250	>500
3b	2-Benzothiazolyl	31.25	62.5	125	250
3f	5-Methoxy-2-benzimidazolyl	15.63	31.25	62.5	125
Ampicillin	-	0.98	3.9	>128	-
Fluconazole	-	-	-	-	1.95

Key SAR Insights for Antimicrobial Activity:

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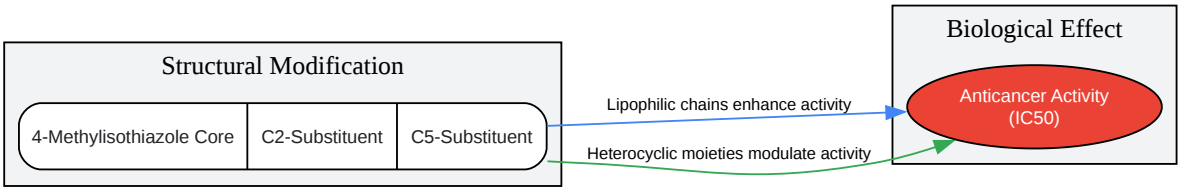
- Aromatic Substituents: The presence of aromatic or heteroaromatic rings at the 2-position generally enhances antimicrobial activity.
- Electron-Donating Groups: As seen with compound 3f, the introduction of an electron-donating methoxy group on the benzimidazole ring can increase potency against both Gram-positive and Gram-negative bacteria.[2]
- Lipophilicity: The overall lipophilicity of the molecule, influenced by the various substituents, plays a critical role in its ability to penetrate bacterial cell membranes.



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Caption: Influence of C2 and C5 substituents on the anticancer activity of the 4-methylisothiazole scaffold.

Insecticidal Activity

Isothiazole derivatives have emerged as a promising class of insecticides. [3][4]Research into 3-isothiazolol analogs, which share the core isothiazole ring, reveals that the substituents at the 4- and 5-positions are critical for their insecticidal efficacy. These compounds often act as antagonists of insect GABA receptors. [3] A study on a series of 4-(pyrrolidinyl/piperidinyl)-3-isothiazolol derivatives demonstrated that aromatic substituents at the 5-position of the isothiazole ring are crucial for their insecticidal activity against pests like Drosophila melanogaster and Spodoptera litura. [3] Table 3: Insecticidal Activity (% Mortality) of Representative 3-Isothiazolol Derivatives [3]

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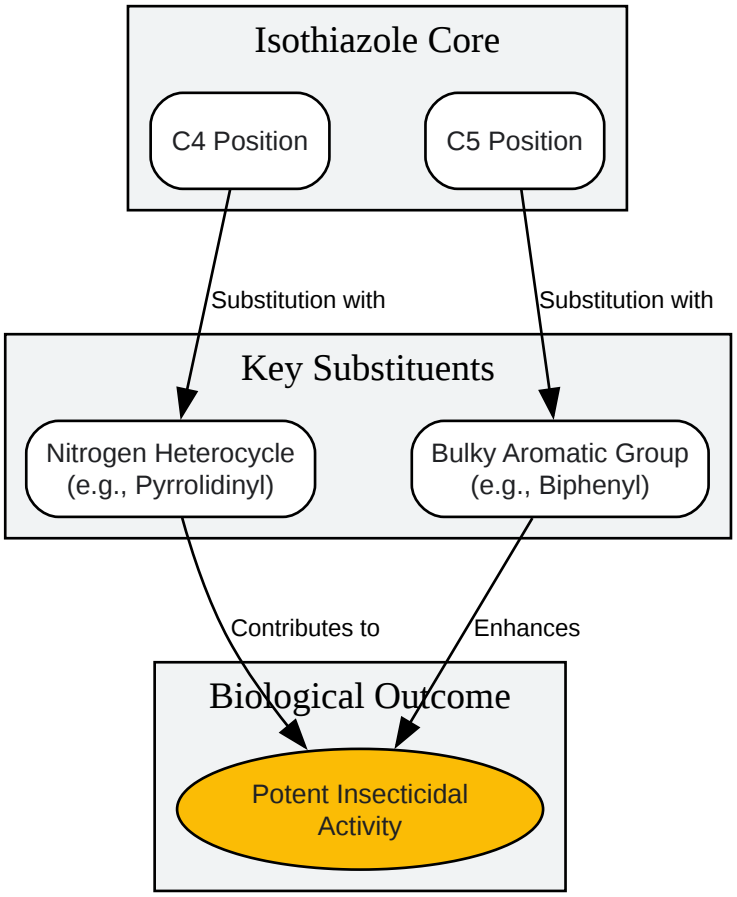
Compound ID	R (Substituent at C5)	Mortality (%) against D. melanogaster (100 mg/L)	Mortality (%) against S. litura (100 mg/kg diet)
9j	**4-Biphenyl**	**100**	**~95**

| 15g | 4-Phenoxyphenyl | >85 | >80 |

Key SAR Insights for Insecticidal Activity:

- Aromatic Substituents at C5: The presence of a bulky aromatic group, such as a biphenyl or phenoxyphenyl moiety, at the 5-position of the isothiazole ring is associated with high insecticidal activity. [3]* Nitrogen-Containing Heterocycles at C4: The incorporation of a pyrrolidinyl or piperidinyl group at the 4-position appears to be a key feature for potent insecticidal action, likely contributing to binding at the target site. [3]



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Caption: SAR for insecticidal isothiazole derivatives, highlighting key substituents.

Anti-inflammatory Activity

The isothiazole scaffold has also been explored for its anti-inflammatory potential. [1]The mechanism of action often involves the inhibition of key inflammatory enzymes such as cyclooxygenase (COX). While specific SAR studies on 4-methylisothiazole derivatives are limited, research on isomeric 4-methylthiazole compounds provides valuable comparative data.

For example, a study on 2-(3,5-diphenyl-4,5-dihydro-1H-pyrazol-1-yl)-4-methylthiazole derivatives identified compounds with potent anti-inflammatory activity, as measured by their ability to inhibit nitric oxide (NO) production in lipopolysaccharide (LPS)-induced RAW264.7 cells. [5] Table 4: Anti-inflammatory Activity (NO Inhibition %) of Representative 4-Methylthiazole Derivatives [5]

Compound ID	R (Substituent on Phenyl Ring)	NO Inhibition (%) at 10 μM
E25	**4-OCH3**	**75.3**
E26	4-CF3	85.1

| Indomethacin| - | 58.2 |

Key SAR Insights for Anti-inflammatory Activity:

- Electron-Withdrawing Groups: The presence of a strong electron-withdrawing group, such as a trifluoromethyl group (-CF3), on the phenyl ring can significantly enhance anti-inflammatory activity. [5]* Pharmacophore Combination: The hybridization of the 4-methylthiazole core with other pharmacologically active moieties, like dihydropyrazole, can lead to synergistic effects and increased potency. [5]

Experimental Protocols

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Antimicrobial Susceptibility Testing: Broth Microdilution Method

[6][7] This method is used to determine the Minimum Inhibitory Concentration (MIC) of a compound.

- Preparation of Compound Dilutions: A serial two-fold dilution of the test compound is prepared in a 96-well microtiter plate using an appropriate broth medium (e.g., Mueller-Hinton Broth).
- Inoculum Preparation: A standardized inoculum of the test microorganism (e.g., 5 x 10^5 CFU/mL) is prepared.
- Inoculation: Each well of the microtiter plate is inoculated with the bacterial suspension.
- Incubation: The plate is incubated at 37°C for 18-24 hours.
- MIC Determination: The MIC is recorded as the lowest concentration of the compound that completely inhibits visible growth of the microorganism.

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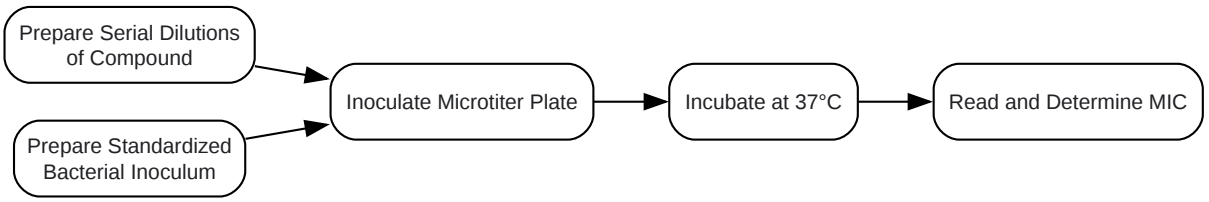

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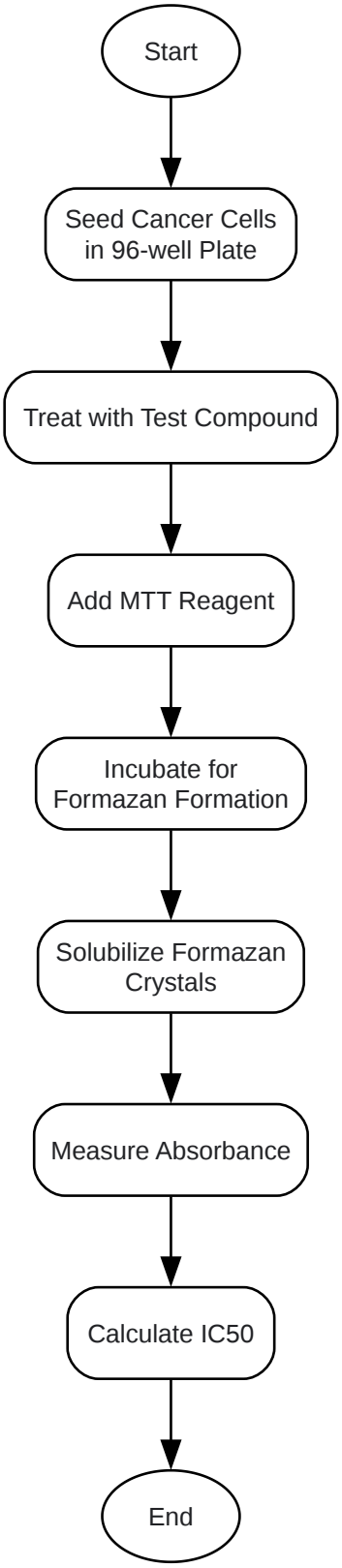

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Caption: Step-by-step workflow of the MTT cytotoxicity assay.

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Conclusion and Future Directions

The 4-methylisothiazole scaffold represents a versatile and promising platform for the discovery of new therapeutic agents. The available structure-activity relationship data, primarily from related isothiazole and isomeric 4-methylthiazole derivatives, indicates that strategic modifications at the 2- and 5-positions of the ring can significantly enhance antimicrobial, anticancer, insecticidal, and anti-inflammatory activities. Key factors influencing potency include the introduction of aromatic and heterocyclic moieties, modulation of lipophilicity, and the incorporation of specific electron-donating or -withdrawing groups.

While this guide provides a comparative overview, it also highlights a critical gap in the literature: the need for more comprehensive and quantitative SAR studies specifically focused on a diverse range of 4-methylisothiazole derivatives. Such studies are essential to fully unlock the therapeutic potential of this scaffold and to guide the rational design of next-generation drug candidates with improved efficacy and safety profiles. Future research should aim to synthesize and screen libraries of novel 4-methylisothiazole compounds against a broad panel of biological targets, accompanied by detailed mechanistic studies to elucidate their modes of action.

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